An In-depth Technical Guide to DSPE-PEG-SH MW 2000

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*DSPE-PEG-SH, MW 2000*
Cat. No.:	*B10857785*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[thiol(polyethylene glycol)-2000] (DSPE-PEG-SH MW 2000). This amphiphilic polymer is a cornerstone in the development of advanced drug delivery systems, particularly in the formulation of stealth liposomes and targeted nanoparticles. Its unique structure, comprising a hydrophobic DSPE lipid anchor and a hydrophilic PEG spacer terminating in a reactive thiol group, enables the creation of long-circulating nanocarriers that can be functionalized with targeting ligands.

Section 1: Material Identification and Properties

DSPE-PEG-SH MW 2000 is a phospholipid-polyethylene glycol conjugate. The DSPE portion integrates into the lipid bilayer of nanoparticles, while the flexible PEG chain provides a hydrophilic shield, reducing opsonization and clearance by the mononuclear phagocyte system. The terminal sulfhydryl (-SH) group is a key functional handle for covalent conjugation of molecules such as peptides, antibodies, or small molecules via thiol-reactive chemistry.[1]

1.1. Chemical and Physical Properties

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Quantitative data for DSPE-PEG-SH MW 2000 and related compounds are summarized below. It is important to note that while a specific Safety Data Sheet (SDS) for the thiol-terminated variant is not publicly available, data from closely related DSPE-PEG derivatives provide valuable context for its physical properties and safe handling.

Property	Value	Notes / Reference
Chemical Identity		
Synonym(s)	DSPE-PEG-Thiol	[1]
Average Molecular Weight	~2800 g/mol	The total MW includes DSPE (~748 g/mol) and PEG 2000 (~2000 g/mol), plus the terminal functional group.
Appearance	White to off-white solid	Based on data for similar DSPE-PEG conjugates.[2]
Technical Data		
Purity	≥95%	Common purity level from various suppliers.[1]
Solubility	Soluble in chloroform, ethanol, DMSO, hot water	[2]
Storage & Stability		
Recommended Storage	-20°C, keep dry and protected from light	[1][3]
Stability	At least 6 months at -20°C	[2]

1.2. Safety and Handling

While a specific Material Safety Data Sheet for DSPE-PEG-SH MW 2000 is not readily available, data from analogous compounds such as DSPE-PEG-OH suggest it is not classified as a hazardous substance. However, as with all laboratory chemicals, it should be handled with care.

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Hazard Category	Information	Recommendations
Health Hazards	Not classified as hazardous. May cause irritation upon contact with eyes or skin or if inhaled.	Wear standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid breathing dust. Wash hands thoroughly after handling.
Fire & Explosion	Not considered a fire or explosion hazard.	Use standard fire extinguishers appropriate for the laboratory environment.
First Aid Measures	Eye/Skin Contact: Immediately flush with plenty of water for several minutes. Remove contaminated clothing. Inhalation: Move to fresh air. Ingestion: Rinse mouth with water. Seek medical advice.	
Spill & Leak	Gently sweep up solid material, avoiding dust generation. Place in a suitable container for disposal.	

Section 2: Experimental Protocols

The primary applications of DSPE-PEG-SH involve its incorporation into liposomes and subsequent conjugation to targeting moieties. The following protocols provide detailed methodologies for these key procedures.

2.1. Protocol for Liposome Formulation via Thin-Film Hydration

This protocol describes the preparation of "stealth" liposomes incorporating DSPE-PEG-SH, which can then be used for drug encapsulation and surface functionalization.

Materials:

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- Primary phospholipid (e.g., DSPC or HSPC)
- Cholesterol
- DSPE-PEG 2000 (non-functionalized, for stealth properties)
- DSPE-PEG-SH MW 2000 (for subsequent conjugation)
- Organic solvent (e.g., chloroform or a chloroform:methanol mixture)
- Hydration buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)
- Drug for encapsulation (optional)

Methodology:

- Lipid Film Preparation:
  - Dissolve the lipids (e.g., DSPC, Cholesterol, DSPE-PEG 2000, and DSPE-PEG-SH) in the organic solvent in a round-bottom flask. A typical molar ratio might be 55:40:4:1, but this should be optimized for the specific application.
  - If encapsulating a lipophilic drug, add it to the organic solvent at this stage.[4]
  - Remove the organic solvent using a rotary evaporator under vacuum at a temperature above the lipid phase transition temperature (e.g., 60-65°C) to form a thin, uniform lipid film on the flask wall.[5]
  - Further dry the film under high vacuum for at least 2 hours (or overnight) to remove any residual solvent.[4]
- Hydration:
  - Warm the hydration buffer to a temperature above the lipid phase transition temperature.
  - Add the warm buffer to the flask containing the lipid film. If encapsulating a hydrophilic drug, it should be dissolved in this buffer.[6]

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- Agitate the flask (e.g., by vortexing or gentle shaking) to hydrate the film, resulting in the formation of multilamellar vesicles (MLVs).[6]

- Size Reduction (Extrusion):
  - To produce unilamellar vesicles with a defined size, subject the MLV suspension to extrusion.
  - Assemble a mini-extruder with polycarbonate membranes of the desired pore size (e.g., 100 nm).
  - Heat the extruder to a temperature above the lipid phase transition temperature.
  - Pass the MLV suspension through the membranes 11-21 times. This process yields small unilamellar vesicles (SUVs) with a uniform size distribution.[5]
  - The resulting liposome suspension, now containing surface-exposed thiol groups, is ready for drug loading (if not already done) and conjugation.

2.2. Protocol for Thiol-Maleimide Conjugation

This protocol details the covalent attachment of a maleimide-functionalized molecule (e.g., a peptide or antibody fragment) to the surface of the DSPE-PEG-SH-containing liposomes. This is a highly specific Michael addition reaction that forms a stable thioether bond.[7]

Materials:

- Thiol-functionalized liposomes (prepared as in Protocol 2.1)
- Maleimide-activated molecule (e.g., peptide, protein, fluorescent dye)
- Reaction Buffer: Degassed buffer at pH 6.5-7.5 (e.g., PBS, HEPES). The pH is critical; at pH > 7.5, maleimides can hydrolyze, and at pH < 6.5, the reaction is slow.[8]
- Purification system (e.g., size exclusion chromatography or dialysis)

Methodology:

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- Preparation of Reactants:
  - Prepare the thiol-functionalized liposome suspension in the degassed reaction buffer.
  - Dissolve the maleimide-activated molecule in the same degassed buffer. If the molecule is a protein with internal disulfide bonds that need to be reduced to expose a thiol, pre-treat it with a reducing agent like TCEP, followed by removal of the excess reducing agent.[8]
- Conjugation Reaction:
  - Add the maleimide-activated molecule solution to the liposome suspension. A molar excess of the maleimide reagent (relative to the surface-exposed SH groups) is often used to drive the reaction to completion, with ratios from 2:1 to 20:1 being common starting points.[7][9]
  - Allow the reaction to proceed at room temperature for 2 hours or at 4°C overnight.[8] Gentle stirring or mixing is recommended. The reaction should be protected from light if using fluorescent molecules.
- Quenching (Optional):
  - To quench any unreacted maleimide groups and prevent non-specific reactions, a small molecule thiol like L-cysteine or β-mercaptoethanol can be added to the reaction mixture after the desired incubation time.[5]
- Purification:
  - Remove the unreacted molecules and byproducts from the final conjugated liposomes.
  - This is typically achieved using size exclusion chromatography (SEC), where the large liposomes elute first, or by dialysis against the storage buffer using an appropriate molecular weight cutoff membrane.[10]

Section 3: Visualized Workflows and Relationships

Diagrams created using Graphviz provide clear visual representations of the experimental processes and the logical relationships between the components.

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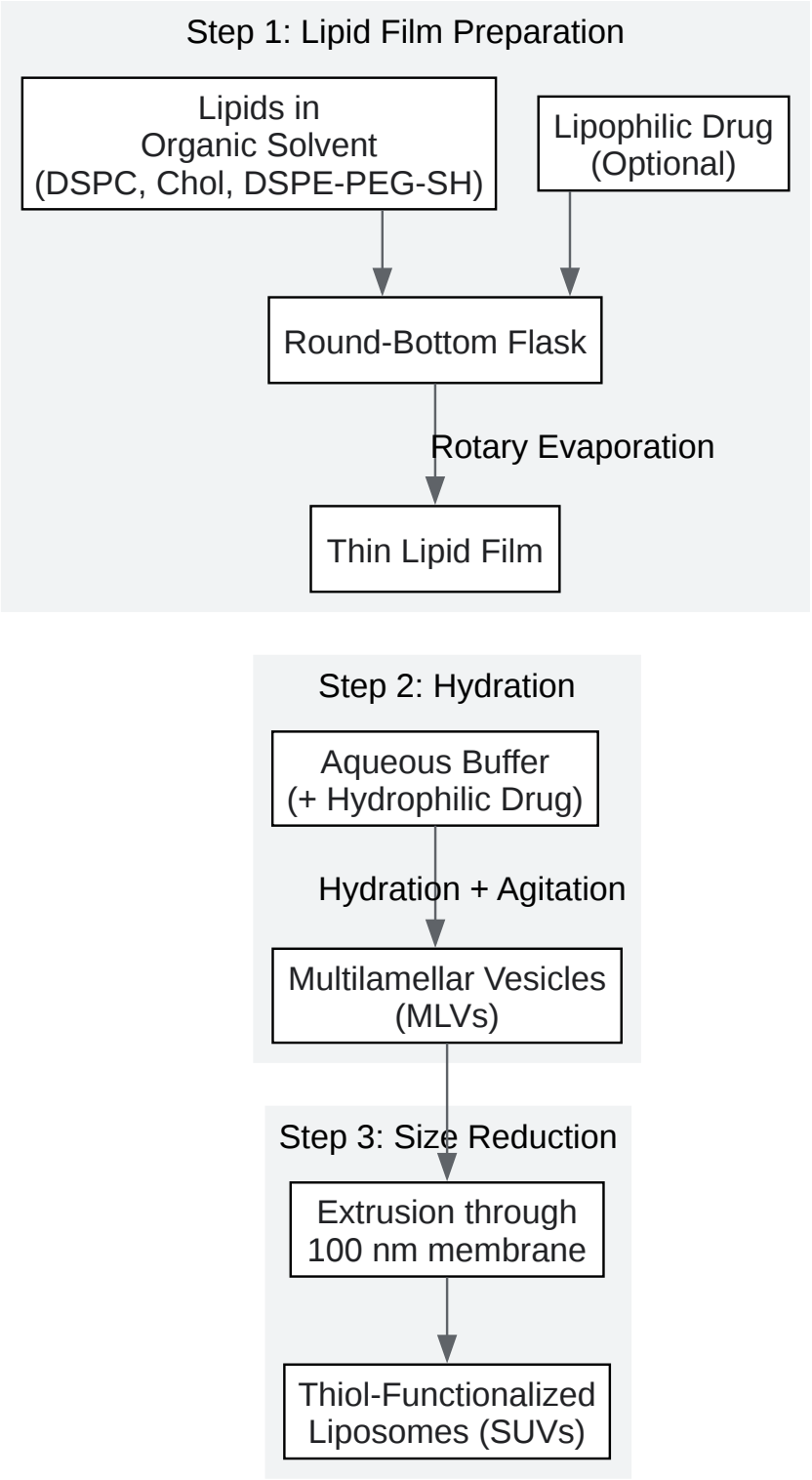

Workflow for Thiol-Functionalized Liposome Formulation.

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Workflow for Thiol-Functionalized Liposome Formulation.

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Thiol-Maleimide Conjugation to Liposome Surface.

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- To cite this document: BenchChem. [An In-depth Technical Guide to DSPE-PEG-SH MW 2000]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10857785/docs#an-in-depth-technical-guide-to-dspe-peg-sh-mw-2000]

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